

Product Information and Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tricyclazole-d3

Cat. No.: B12375867

[Get Quote](#)

Tricyclazole-d3 is a high-purity reference material essential for analytical and research applications. Its physical and chemical properties are summarized below.

| Property | Value |
|-------------------|--|
| Product Name | Tricyclazole-d3 (Methyl-d3) |
| Chemical Name | 8-(trideuteriomethyl)-triazolo[3,4-b]benzothiazole |
| Molecular Formula | C ₉ H ₄ D ₃ N ₃ S |
| Molecular Weight | 192.26 g/mol |
| Exact Mass | 192.0549 Da |
| CAS Number | Not available for deuterated form; 41814-78-2 for unlabeled |
| Appearance | Off-white to white solid |
| Melting Point | 187-188 °C |
| Solubility | Soluble in Methanol, Chloroform, Dichloromethane. Water solubility: 1.6 g/L (25°C) |
| Storage | Store at room temperature in a dark, inert atmosphere. |

Analytical Data Summary

The following table summarizes the typical analytical results obtained for a batch of **Tricyclazole-d3**, confirming its identity, purity, and isotopic enrichment.

| Test | Method | Specification | Result |
|-----------------------|-------------------|------------------------|---------------|
| Purity (by HPLC) | HPLC-UV | ≥ 98.0% | 99.5% |
| Identity Confirmation | LC-MS/MS | Conforms to structure | Conforms |
| Isotopic Enrichment | Mass Spectrometry | ≥ 99 atom % D | 99.6 atom % D |
| Residual Solvents | GC-MS | Meets USP <467> limits | Complies |

Experimental Protocols

Detailed methodologies for the key analytical tests are provided below.

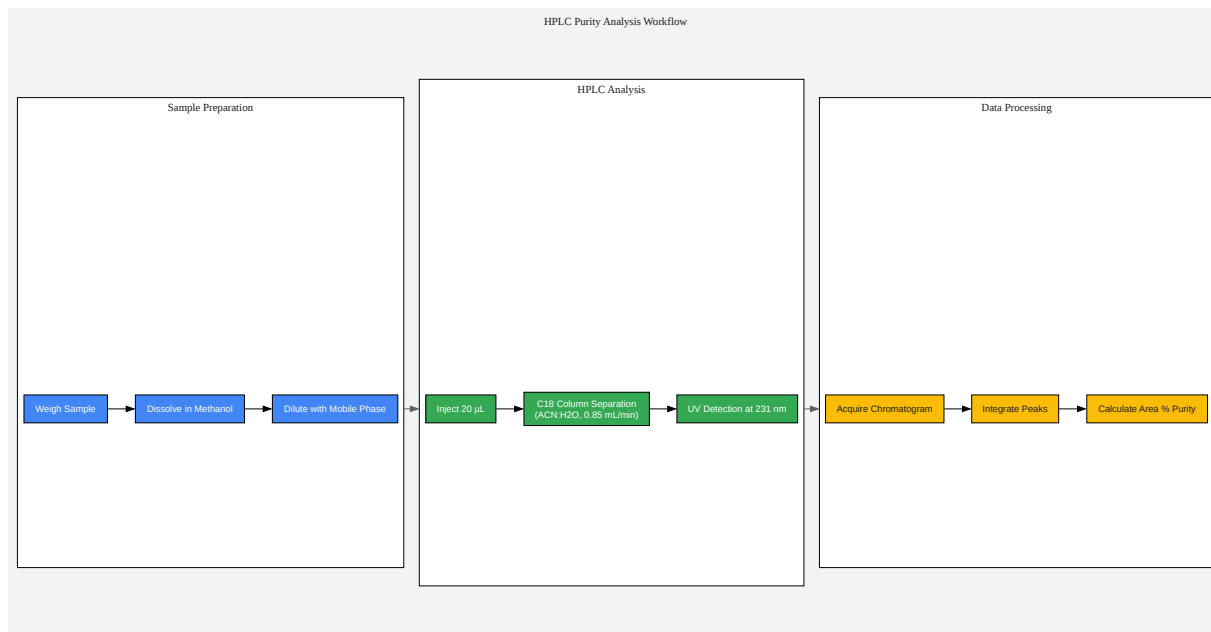
Purity Determination by High-Performance Liquid Chromatography (HPLC)

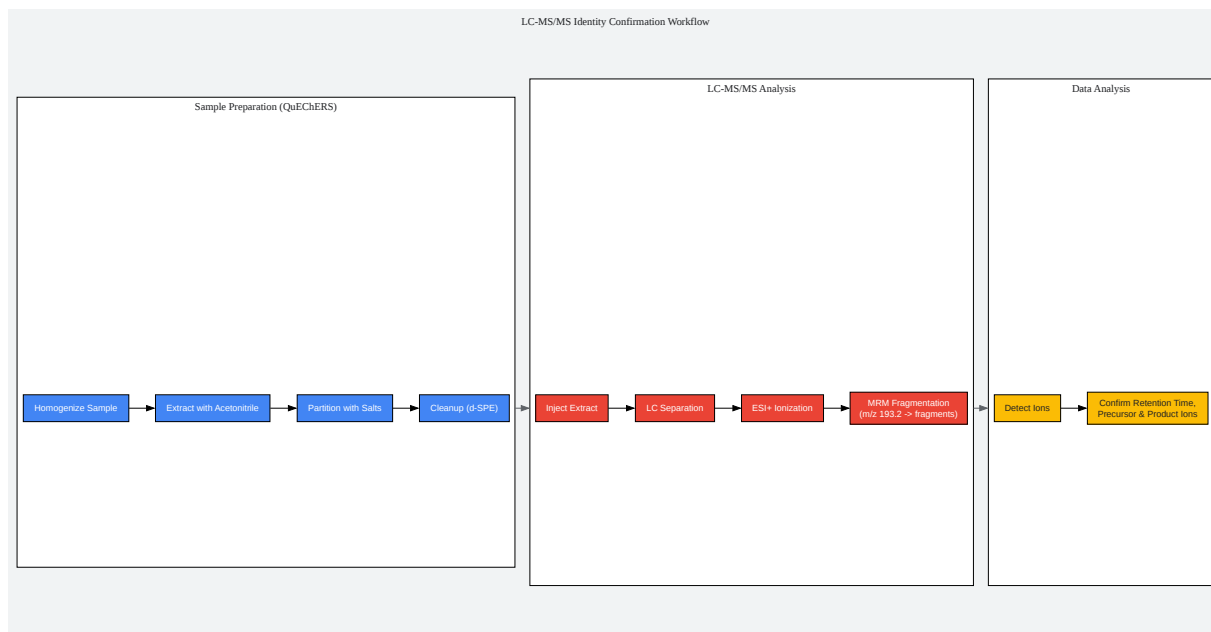
This method determines the purity of **Tricyclazole-d3** by separating it from any potential impurities.

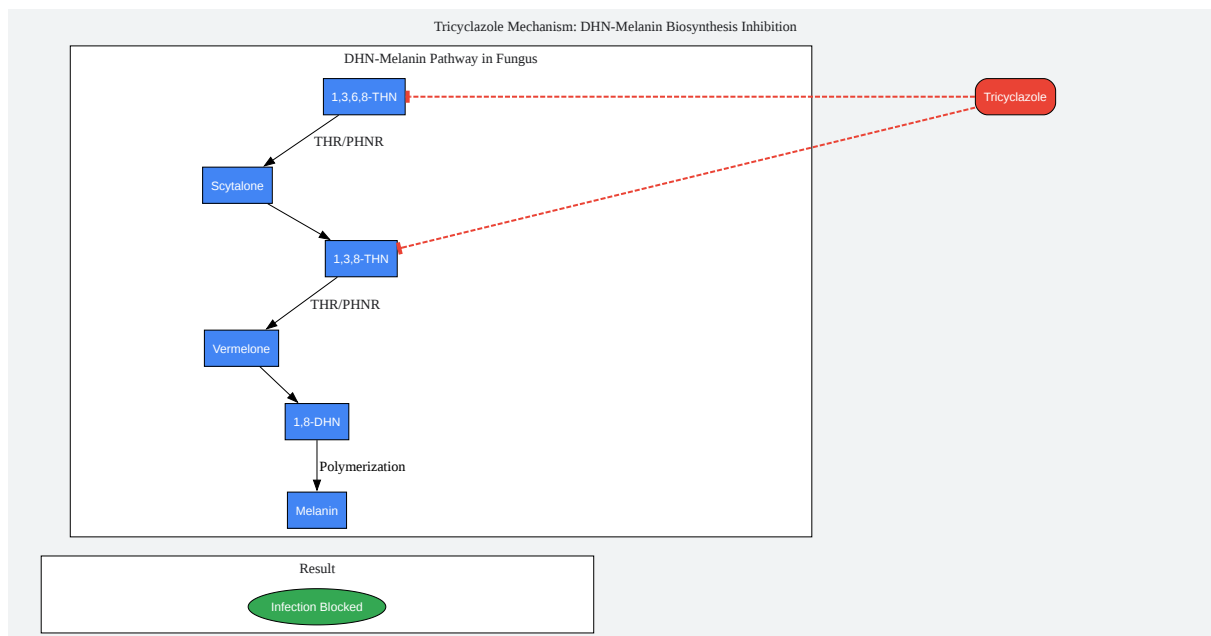
Protocol:

- Standard and Sample Preparation:
 - Accurately weigh approximately 10 mg of **Tricyclazole-d3** reference standard and dissolve in methanol to prepare a 1 mg/mL stock solution.
 - Prepare working standards by diluting the stock solution with the mobile phase.
 - Prepare the sample solution by dissolving the test material in methanol to a similar concentration.
- Instrumentation and Conditions:

- Instrument: HPLC system with UV detector.
- Column: C18, 5 μ m particle size, 250 mm x 4.6 mm I.D.
- Mobile Phase: Isocratic mixture of Acetonitrile and Water (50:50, v/v), with the aqueous phase pH adjusted to 2.85 using orthophosphoric acid.
- Flow Rate: 0.85 mL/min.
- Detection Wavelength: 231 nm.
- Injection Volume: 20 μ L.
- Data Analysis:
 - The purity is calculated by comparing the peak area of the analyte in the sample chromatogram to the total area of all peaks, expressed as a percentage (Area % method).







[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Product Information and Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12375867#tricyclazole-d3-certificate-of-analysis-explained\]](https://www.benchchem.com/product/b12375867#tricyclazole-d3-certificate-of-analysis-explained)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com